Technical Profile: 5-Methyl-8-nitroquinoline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*5-Methyl-8-nitroquinoline*
CAS No.:	*65745-69-9*
Cat. No.:	*B3277307*

Get Quote

CAS Registry Number: 65745-69-9[1][2][3]

Executive Summary

5-Methyl-8-nitroquinoline is a specialized heterocyclic building block primarily utilized in the synthesis of 8-aminoquinoline antimalarials (e.g., analogues of Primaquine and Tafenoquine).[2][3] Its structural significance lies in the C5-methyl group, which serves as a metabolic blocker, preventing oxidative degradation at the 5-position—a common metabolic liability in quinoline therapeutics.[2][3]

This guide provides a rigorous technical breakdown of the compound's identity, synthesis logic, and handling protocols for research and development applications.

Chemical Identity & Physicochemical Properties[2][3][4][5][6][7]

© 2026 BenchChem. All rights reserved.

Property	Specification
CAS Number	65745-69-9
IUPAC Name	5-Methyl-8-nitroquinoline
Molecular Formula	
Molecular Weight	188.18 g/mol
Appearance	Yellow crystalline solid
Solubility	Soluble in DCM, Chloroform, DMSO; Sparingly soluble in water
SMILES	Cc1ccc([O-])c2ncccc12
InChI Key	PJUFTRGYNSXIDE-UHFFFAOYSA-N

“

ngcontent-ng-c1989010908="" class="ng-star-inserted">

Critical Note on Isomerism: Do not confuse with 8-Methyl-5-nitroquinoline (CAS 64976-62-1).[2] The position of the nitro group profoundly affects the reduction potential and subsequent pharmacological activity of the amine derivative.[2][3]

Synthetic Pathway & Mechanism[2][3][9]

The synthesis of **5-Methyl-8-nitroquinoline** is a classic exercise in controlling regioselectivity during Electrophilic Aromatic Substitution (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

).[2]

The Core Protocol: Nitration of 5-Methylquinoline

The precursor, 5-Methylquinoline (CAS 7661-55-4), is subjected to nitration using a standard mixed acid protocol (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline

© 2026 BenchChem. All rights reserved.

ng-star-inserted">

).[2]

Mechanistic Insight (Regioselectivity):

- Protonation: In the highly acidic medium, the quinoline nitrogen is protonated (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  ), forming the quinolinium ion.[2] This creates a strong deactivating effect on the pyridine ring (positions 2, 3, 4).[2][3]

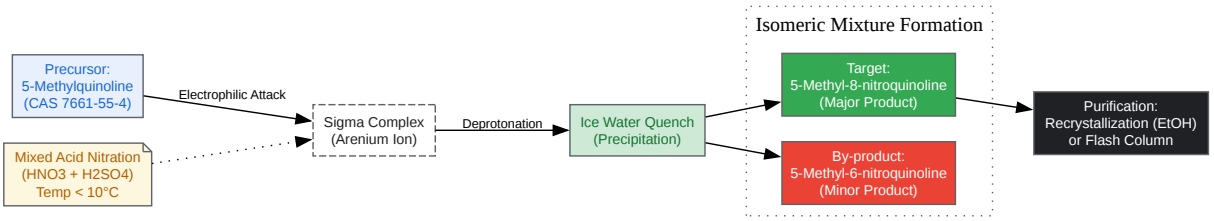
- Benzene Ring Attack: The electrophile (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) is forced to attack the benzene ring (positions 5, 6, 7, 8).[2]

- Directing Effects:
  - Position 5: Blocked by the methyl group.[2][3]
  - Position 6 (Ortho to Methyl): Sterically hindered and less electronically favorable compared to position 8.[2][3]
  - Position 8 (Para to Methyl): The methyl group at C5 acts as a weak activator.[2][3] Electronic resonance directs the incoming nitro group primarily to the C8 position (para orientation relative to the methyl), making **5-Methyl-8-nitroquinoline** the major product.[2][3]

Synthesis Workflow Diagram[2][3]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Synthetic workflow for the nitration of 5-methylquinoline, highlighting the divergence of regioisomers.

Detailed Experimental Protocol

Nitration Procedure[2][3][9][10][11][12]

- Safety Pre-check: Ensure all glassware is dry. Perform in a functioning fume hood. Nitration is exothermic; temperature control is critical to prevent polynitration or decomposition.[2][3]
- Preparation: Charge a 3-neck round-bottom flask with Concentrated Sulfuric Acid (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  , 98%). Cool to 0–5°C using an ice-salt bath.[2]
- Addition of Precursor: Slowly add 5-Methylquinoline dropwise or portion-wise. Maintain internal temperature below 10°C. Note: The solution will generate heat upon amine protonation.[2]
- Nitrating Agent: Prepare a mixture of Fuming Nitric Acid (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) and

  .[2][4] Add this mixture dropwise to the reaction vessel over 30–60 minutes, ensuring the temperature does not exceed 10°C.

© 2026 BenchChem. All rights reserved.

- Reaction: Allow the mixture to warm to room temperature (20–25°C) and stir for 2–4 hours. Monitor via TLC (DCM:MeOH 95:5) or LC-MS.[2][3]
- Workup: Pour the reaction mixture carefully onto crushed ice (approx. 5x reaction volume). Neutralize carefully with Sodium Carbonate (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

) or Ammonium Hydroxide (

) to pH 8–9.[2]
- Extraction: Extract the yellow precipitate with Dichloromethane (DCM) (

). Wash combined organics with brine, dry over

  , and concentrate in vacuo.

Purification Strategy

The crude solid usually contains the 8-nitro (major) and 6-nitro (minor) isomers.[2][3]

- Recrystallization: Boiling Ethanol (EtOH) is often sufficient to isolate the 8-nitro isomer, which typically crystallizes out upon cooling.[2][3]
- Chromatography: If high purity (>99%) is required for drug development, use silica gel flash chromatography.[2][3]
  - Mobile Phase: Hexane:Ethyl Acetate gradient (start 90:10, ramp to 70:30).[2][3]

Characterization & Quality Control

To validate the identity of CAS 65745-69-9, look for these spectroscopic signatures:

© 2026 BenchChem. All rights reserved.

Technique	Expected Signature
1H NMR (CDCl3)	Methyl Group: Distinct singlet at ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> ppm (3H).Aromatic Region: Downfield shift of protons adjacent to the nitro group.[2] Look for the characteristic quinoline splitting pattern (dd) for protons at C2, C3, C4.[2][3]
Mass Spectrometry	[M+H]+: 189.19 m/z.Fragmentation: Loss of ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> group (M-46) is a common fragmentation pathway.[2]
Melting Point	Literature values for nitroquinolines vary by purity, but generally range between 90°C – 120°C.[2][3] Experimental verification required for specific batch.[2][3]

Safety & Handling (HSE)

- Hazard Class: Irritant / Potential Carcinogen (Generic to nitro-aromatics).[2][3]
- GHS Labeling:
  - H302: Harmful if swallowed.[2][3]
  - H315/H319: Causes skin/eye irritation.[2][3]
  - H341: Suspected of causing genetic defects (common warning for nitro-heterocycles).[2][3]
- Storage: Store in amber vials (light sensitive) under inert atmosphere (

) at room temperature.

© 2026 BenchChem. All rights reserved.

References

- PubChem Compound Summary. (2025). **5-Methyl-8-nitroquinoline** (CID 246300).[2][3] National Center for Biotechnology Information.[2][3] [Link]

- Palmer, D. C. (Ed.).[2][3] (2004).[2][3] The Chemistry of Heterocyclic Compounds, Quinolines. Wiley-Interscience.[2][3] (Standard reference for nitration regioselectivity in quinolines).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. aksci.com [aksci.com]
- 2. Welcome To Hyma Synthesis Pvt. Ltd [hymasynthesis.com]
- 3. 8-Methyl-5-nitroquinoline | C10H8N2O2 | CID 246300 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [Technical Profile: 5-Methyl-8-nitroquinoline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3277307/docs#technical-profile-5-methyl-8-nitroquinoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.